

Introduction: Expanding the Chemical Toolbox for Peptidomimetics

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Compound of Interest

Compound Name: (2S)-2-Amino-3-(cyclohex-3-en-1-yl)propanoic acid

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In the landscape of modern drug discovery and chemical biology, non-canonical amino acids (ncAAs) are indispensable tools for engineering novel peptides and peptidomimetics with enhanced therapeutic properties.^[1] These unique building blocks, not found in the standard genetic code, allow researchers to overcome the inherent limitations of natural peptides, such as poor metabolic stability and low cell permeability.^[2] Among the most valuable ncAAs is cyclohexylalanine (Cha), a saturated derivative of phenylalanine where the aromatic phenyl ring is replaced by a cyclohexyl group.^[3] This substitution imparts increased lipophilicity and resistance to enzymatic degradation, making it a cornerstone of peptidomimetic design.^{[3][4]}

This guide delves into the synthesis, characterization, and application of cyclohexylalanine derivatives, with a particular focus on the pivotal role of their unsaturated precursors. While stable, unsaturated cyclohexylalanine analogues are not commonly used as final building blocks, their synthesis and the unsaturated intermediates involved are of paramount importance. Understanding these unsaturated systems is critical for chemists and drug developers seeking to create novel, sterically defined, and functionally optimized therapeutic leads. We will explore the foundational synthesis from unsaturated precursors, advanced characterization techniques, and the application of the resulting saturated analogues in cutting-edge research.

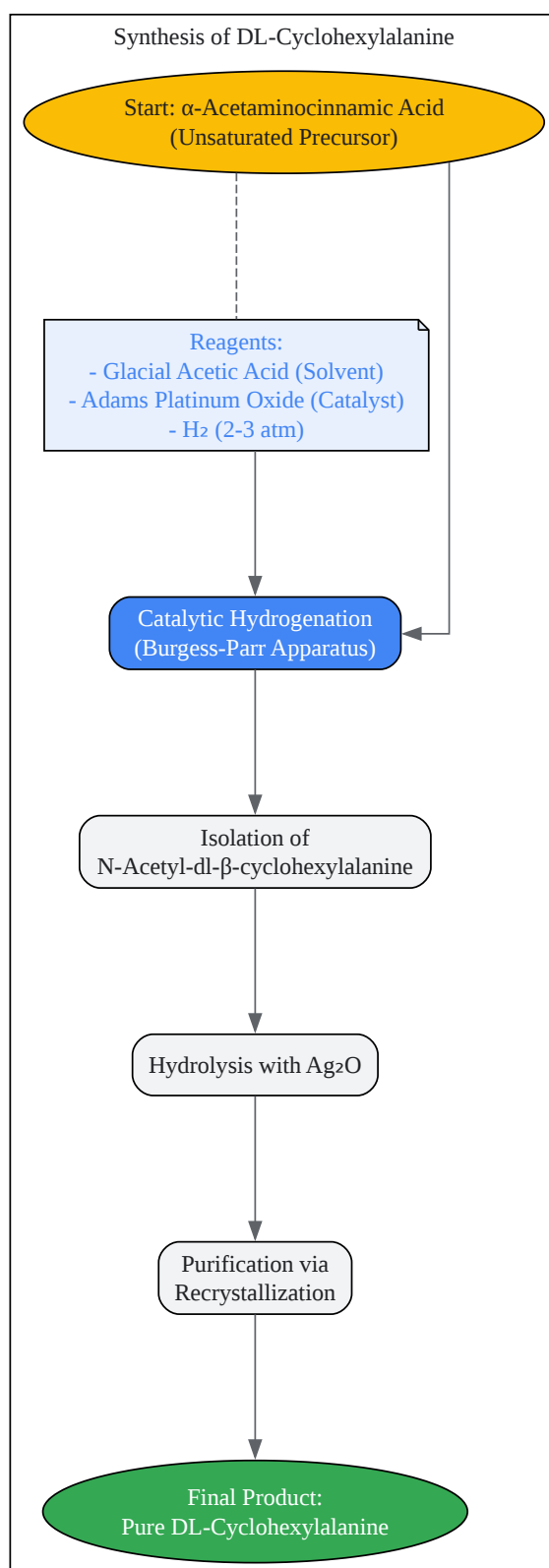
Section 1: Synthesis Strategies—The Gateway to Cyclohexylalanine Derivatives

The primary route to cyclohexylalanine involves the reduction of an unsaturated precursor, most commonly the aromatic ring of phenylalanine or a related derivative.^[3] The choice of synthetic strategy is dictated by the desired stereochemistry and the scale of the reaction.

Catalytic Hydrogenation of Aromatic Precursors

The most established method for producing DL-cyclohexylalanine is the catalytic hydrogenation of a phenylalanine or α -acetaminocinnamic acid precursor.^[3] This reaction reduces both the exocyclic double bond (if present) and the aromatic phenyl ring to a saturated cyclohexane ring.

Causality in Experimental Design: The choice of catalyst is critical. Adams platinum oxide (PtO_2) is highly effective for this transformation due to its ability to catalyze the reduction of aromatic systems under moderate hydrogen pressure (2-3 atmospheres).^[3] The solvent, typically glacial acetic acid, provides a protic environment that facilitates the hydrogenation process. The reaction is monitored by the cessation of hydrogen uptake, indicating the complete saturation of the unsaturated precursor.



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Caption: Synthesis workflow for DL-Cyclohexylalanine from an unsaturated precursor.

Experimental Protocol: Synthesis of DL- β -Cyclohexylalanine[3]

- **Dissolution:** Dissolve α -acetaminocinnamic acid in glacial acetic acid.
- **Catalyst Addition:** Add approximately 0.25 g of freshly prepared Adams platinum oxide catalyst to the solution.
- **Hydrogenation:** Transfer the mixture to a Burgess-Parr hydrogenation apparatus and shake under 2-3 atmospheres of hydrogen pressure. The reaction is typically complete within 1.5 hours.
- **Isolation:** Filter the reaction mixture to remove the platinum catalyst. Evaporate the filtrate to dryness under reduced pressure to yield N-acetyl-dl- β -cyclohexylalanine.
- **Hydrolysis:** Boil the N-acetyl intermediate with a slight excess of freshly precipitated silver oxide (Ag_2O) in an aqueous solution for approximately 8 hours to hydrolyze the acetyl group.
- **Workup:** Filter the hot solution to remove silver salts. Treat the filtrate with hydrogen sulfide (H_2S) to precipitate any remaining silver ions. Filter again to remove the silver sulfide precipitate.
- **Final Product Isolation:** Evaporate the clear filtrate to dryness to obtain crude DL- β -cyclohexylalanine.
- **Purification:** Recrystallize the crude product from hot water to yield pure DL- β -cyclohexylalanine as fine needles.

Asymmetric Synthesis Approaches

For applications in drug development, obtaining enantiomerically pure L- or D-cyclohexylalanine is essential. Asymmetric synthesis methods are employed to control the stereochemistry. One advanced approach involves a dynamic kinetic resolution reaction using a chiral catalyst to produce a specific enantiomer, which is then converted to the final product via catalytic hydrogenation.[5] Biocatalytic methods using ω -transaminases are also emerging as powerful tools for the stereoselective synthesis of cyclohexylamine derivatives from prochiral ketones.[6]

Section 2: Spectroscopic and Physicochemical Characterization

Confirming the structure and purity of synthesized cyclohexylalanine derivatives requires a suite of spectroscopic techniques. The transition from an unsaturated aromatic precursor to a saturated aliphatic product is clearly observable.^[7]

Trustworthiness through Self-Validation: The comparative analysis of spectra serves as a self-validating system. The disappearance of precursor-specific signals (e.g., aromatic protons in ^1H NMR) and the appearance of product-specific signals (e.g., aliphatic cyclohexane protons) provide definitive confirmation of a successful reaction.^[7]

Property	Value	Reference(s)
IUPAC Name	2-amino-3-cyclohexylpropanoic acid	^[3]
Synonyms	3-Cyclohexyl-DL-alanine, DL-Cha	^[3]
CAS Number	4441-50-3	^[3]
Molecular Formula	$\text{C}_9\text{H}_{17}\text{NO}_2$	^[3]
Molecular Weight	171.24 g/mol	^[3]
Appearance	White to off-white crystalline powder	^[3]
Solubility	Soluble in water	^[3]

Table 1: Physicochemical Properties of N-cyclohexyl-DL-alanine.^[3]

Comparative Spectroscopic Data

Technique	Phenylalanine (Unsaturated Precursor)	Cyclohexylalanine (Saturated Product)
¹ H NMR	Aromatic protons (multiplet) observed at ~7.2-7.4 ppm.	Absence of signals in the aromatic region. Appearance of a broad multiplet for the cyclohexyl ring protons at ~1.3-1.8 ppm. The proton on the carbon attached to the nitrogen appears at ~2.7-3.0 ppm.[7]
¹³ C NMR	Aromatic carbons observed at ~125-138 ppm.	Aliphatic carbons of the cyclohexyl ring observed at ~25-45 ppm.
IR Spectroscopy	C-H stretching from the aromatic ring at >3000 cm ⁻¹ . C=C stretching from the ring at ~1450-1600 cm ⁻¹ .	C-H stretching from the saturated ring at <3000 cm ⁻¹ . Disappearance of aromatic C=C stretching bands. Strong N-H stretching bands remain.
Mass Spec.	Molecular ion peak corresponding to the mass of phenylalanine (165.19 g/mol).	Molecular ion peak corresponding to the mass of cyclohexylalanine (171.24 g/mol).

Section 3: Applications in Research and Drug Development

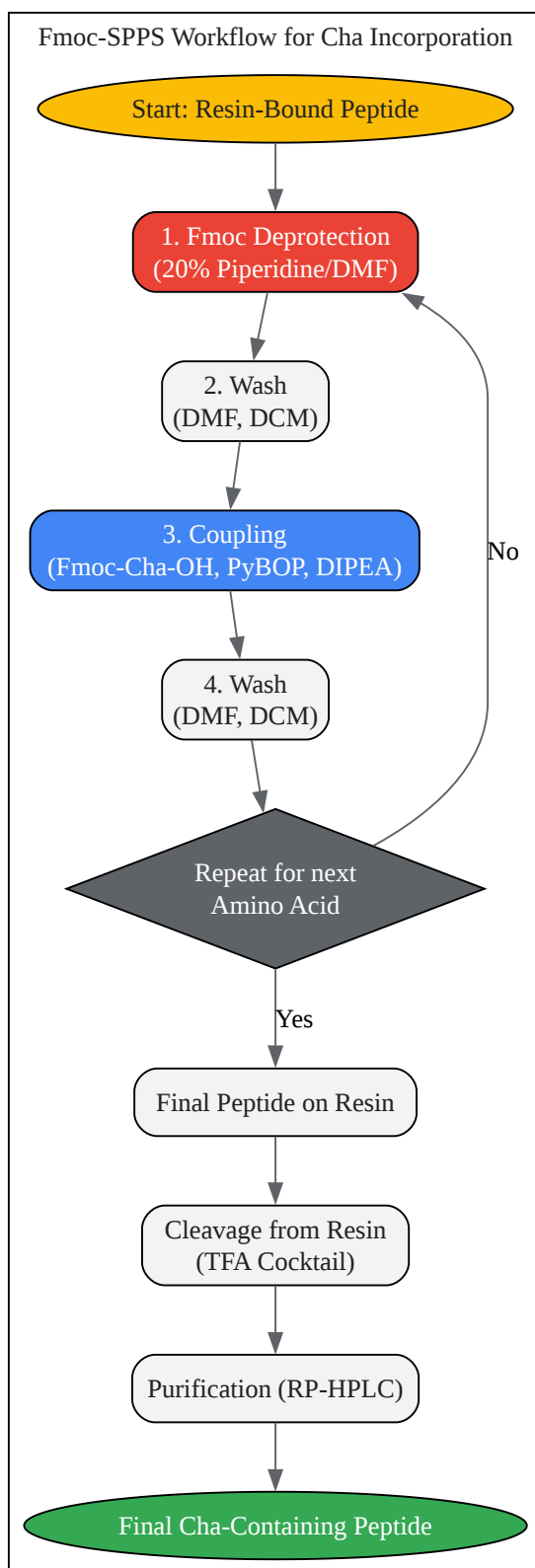
The incorporation of cyclohexylalanine into peptides is a proven strategy to enhance their drug-like properties.[2] Its bulky, hydrophobic side chain can modulate peptide conformation, improve receptor binding, and increase metabolic stability.[3][4]

Incorporation into Peptides via Solid-Phase Peptide Synthesis (SPPS)

Cyclohexylalanine, protected with an Fmoc group on the amine terminus, is readily incorporated into growing peptide chains using standard Fmoc-based Solid-Phase Peptide Synthesis (SPPS).[8]

Experimental Protocol: Fmoc-SPPS for Cyclohexylalanine Incorporation[8]

- **Resin Preparation:** Start with a suitable solid support resin (e.g., Rink amide MBHA resin).
- **Deprotection:** Remove the Fmoc protecting group from the resin-bound amino acid using a 20% (v/v) piperidine solution in N,N-dimethylformamide (DMF).
- **Washing:** Thoroughly wash the resin with DMF and dichloromethane (DCM).
- **Coupling:** Activate the carboxylic acid of Fmoc-L-cyclohexylalanine-OH using a coupling agent like (benzotriazol-1-yloxy)tripyrrolidinophosphonium hexafluorophosphate (PyBOP) in the presence of a base such as N,N-diisopropylethylamine (DIPEA). Add this solution to the deprotected resin and allow it to react.
- **Washing:** Wash the resin again with DMF and DCM to remove excess reagents.
- **Repeat:** Repeat the deprotection, washing, and coupling steps until the desired peptide sequence is synthesized.
- **Cleavage and Deprotection:** Once the synthesis is complete, cleave the peptide from the resin and remove the side-chain protecting groups using a cleavage cocktail, typically containing trifluoroacetic acid (TFA).[9]
- **Purification:** Purify the crude peptide using reversed-phase high-performance liquid chromatography (RP-HPLC).[8]
- **Characterization:** Confirm the molecular weight of the final peptide using mass spectrometry (e.g., MALDI-TOF).[8]



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Caption: Workflow for incorporating Cyclohexylalanine (Cha) into a peptide.

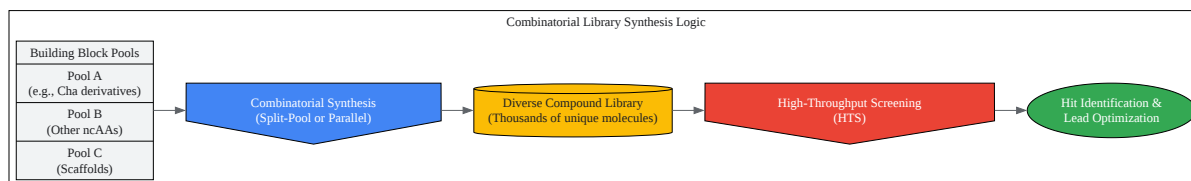
Enhancing Therapeutic Potential

The unique properties of cyclohexylalanine have been leveraged in various therapeutic contexts:

- **Metabolic Stability:** The cyclohexyl group is resistant to enzymatic degradation, which can significantly extend the in-vivo half-life of peptide drugs.[3]
- **Increased Lipophilicity:** The aliphatic ring increases hydrophobicity, improving the peptide's ability to cross cell membranes and engage with hydrophobic binding pockets on target proteins.[3]
- **Mitochondrial Targeting:** Peptides containing cyclohexylalanine have been designed to selectively target cardiolipin in the inner mitochondrial membrane. This interaction can rescue mitochondrial dysfunction, demonstrating potential for treating conditions like acute kidney injury.[8][10]
- **Dipeptidyl Peptidase IV (DPP-4) Inhibition:** Cyclohexylalanine derivatives have been developed as potent and orally bioavailable inhibitors of DPP-4, a key target in the treatment of type 2 diabetes.[11]

Application in Combinatorial Chemistry

Unsaturated and saturated cyclohexylalanine derivatives serve as valuable building blocks in combinatorial chemistry for the rapid synthesis of large compound libraries.[12][13] By systematically combining these and other building blocks, researchers can generate vast arrays of structurally diverse molecules for high-throughput screening against biological targets.[14][15] This approach accelerates the identification of hit compounds and the exploration of structure-activity relationships (SAR).



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Caption: Use of Cha derivatives in combinatorial drug discovery.

Conclusion and Future Outlook

Unsaturated cyclohexylalanine derivatives, primarily as precursors to their saturated counterparts, are foundational to the synthesis of advanced peptidomimetics. The ability to transition from an unsaturated, planar aromatic system to a saturated, three-dimensional aliphatic ring provides a powerful method for modulating the physicochemical properties of peptides. The resulting cyclohexylalanine-containing peptides exhibit enhanced stability, hydrophobicity, and unique conformational preferences, leading to improved therapeutic profiles. Future research will likely focus on developing more efficient and stereoselective synthetic routes, including novel biocatalytic methods. Furthermore, the exploration of stable unsaturated derivatives, such as cyclohexenylalanine, could open new avenues for creating conformationally constrained peptides with novel biological activities. As the demand for sophisticated peptide therapeutics grows, the strategic use of these non-canonical building blocks will remain a critical component of successful drug design and development.

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